

4-Fluorophenyl Acetate: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Fluorophenyl acetate

Cat. No.: B1330353

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute a legal or professional safety guide. Always refer to the most current Safety Data Sheet (SDS) from your supplier and follow all applicable local, state, and federal regulations.

Introduction

4-Fluorophenyl acetate is an important intermediate in the synthesis of various pharmaceuticals and agrochemicals. Its safe handling is paramount for protecting laboratory personnel and the environment. This guide provides a comprehensive overview of the known safety and handling precautions for **4-Fluorophenyl acetate**, based on available data. It is crucial to note that there are some discrepancies in the classification of this compound, and therefore, a conservative approach to handling is recommended.

Hazard Identification and Classification

There is conflicting information regarding the GHS classification of **4-Fluorophenyl acetate**. One supplier, TCI Chemicals, states that the substance is not classified as hazardous under REGULATION (EC) No 1272/2008. In contrast, another supplier, Accela ChemBio Inc., classifies it as a combustible liquid and harmful, with the following hazard and precautionary statements:

- Hazard Statements:

- H227: Combustible liquid.
- Harmful by inhalation, in contact with skin and if swallowed.
- Irritating to the eyes.
- Precautionary Statements:
 - P210: Keep away from heat/sparks/open flames/hot surfaces. — No smoking.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.
 - P403+P235: Store in a well-ventilated place. Keep cool.
 - P501: Dispose of contents/container to an approved waste disposal plant.

Given these discrepancies, it is prudent to handle **4-Fluorophenyl acetate** with caution, assuming it to be a potentially hazardous substance.

Physical and Chemical Properties

A summary of the available physical and chemical properties of **4-Fluorophenyl acetate** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₈ H ₇ FO ₂	
Molecular Weight	154.14 g/mol	
CAS Number	405-51-6	
Appearance	Colorless to almost colorless clear liquid	
Boiling Point	86 °C / 26 mmHg	
Density	1.18 g/mL	
Refractive Index	n _{20D} 1.48	
Storage Temperature	2 - 8 °C	

Toxicological Information

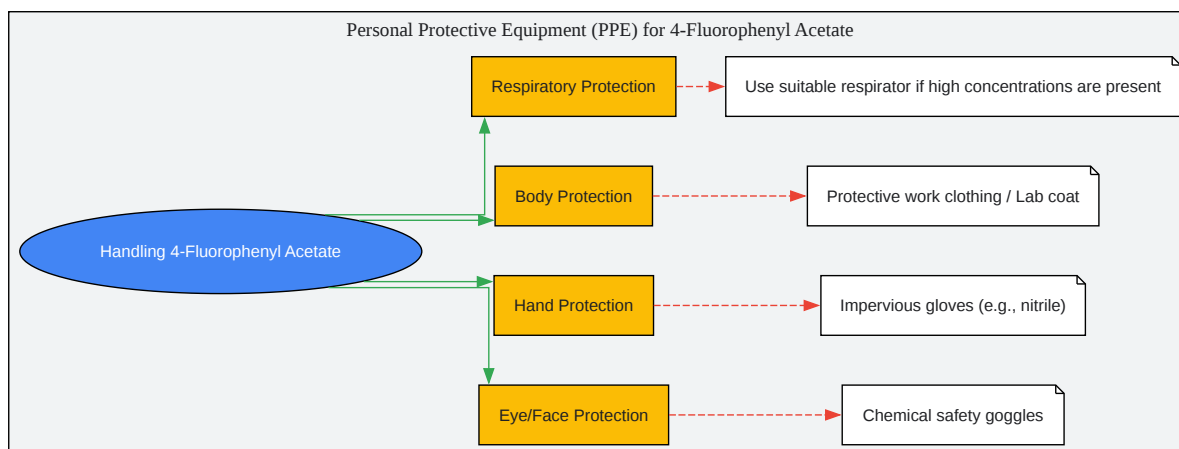
Detailed quantitative toxicological data, such as LD50 or LC50 values, for **4-Fluorophenyl acetate** are not readily available in the public domain. One source suggests it may be an irritant to the skin and eyes. Due to the lack of comprehensive data, it should be handled as a substance with unknown toxicity, and exposure should be minimized.

Handling and Storage Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE)

The following diagram outlines the recommended personal protective equipment when handling **4-Fluorophenyl acetate**.



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Caption: Recommended Personal Protective Equipment for handling **4-Fluorophenyl Acetate**.

General Hygiene Practices

- Avoid contact with skin and eyes.
- Avoid inhalation of vapor or mist.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.
- Keep away from sources of ignition.
- Take measures to prevent the buildup of electrostatic charge.

Storage

- Keep container tightly sealed.
- Store in a dry, cool, and well-ventilated place.
- Store at 2 - 8 °C for long-term stability.

First-Aid Measures

In case of exposure, follow these first-aid measures and seek immediate medical attention.

Exposure Route	First-Aid Procedure	Reference
Inhalation	Move to fresh air. If required, provide artificial respiration. Keep patient warm.	
Skin Contact	Immediately wash with water and soap and rinse thoroughly.	
Eye Contact	Rinse opened eye for several minutes under running water.	
Ingestion	Do NOT induce vomiting. Rinse mouth with water.	

Accidental Release Measures

In the event of a spill, follow these procedures:

- Wear appropriate personal protective equipment.
- Ensure adequate ventilation.
- Keep unprotected persons away.
- Absorb the spill with an inert absorbent material (e.g., sand, vermiculite).
- Collect the absorbed material into a suitable, closed container for disposal.

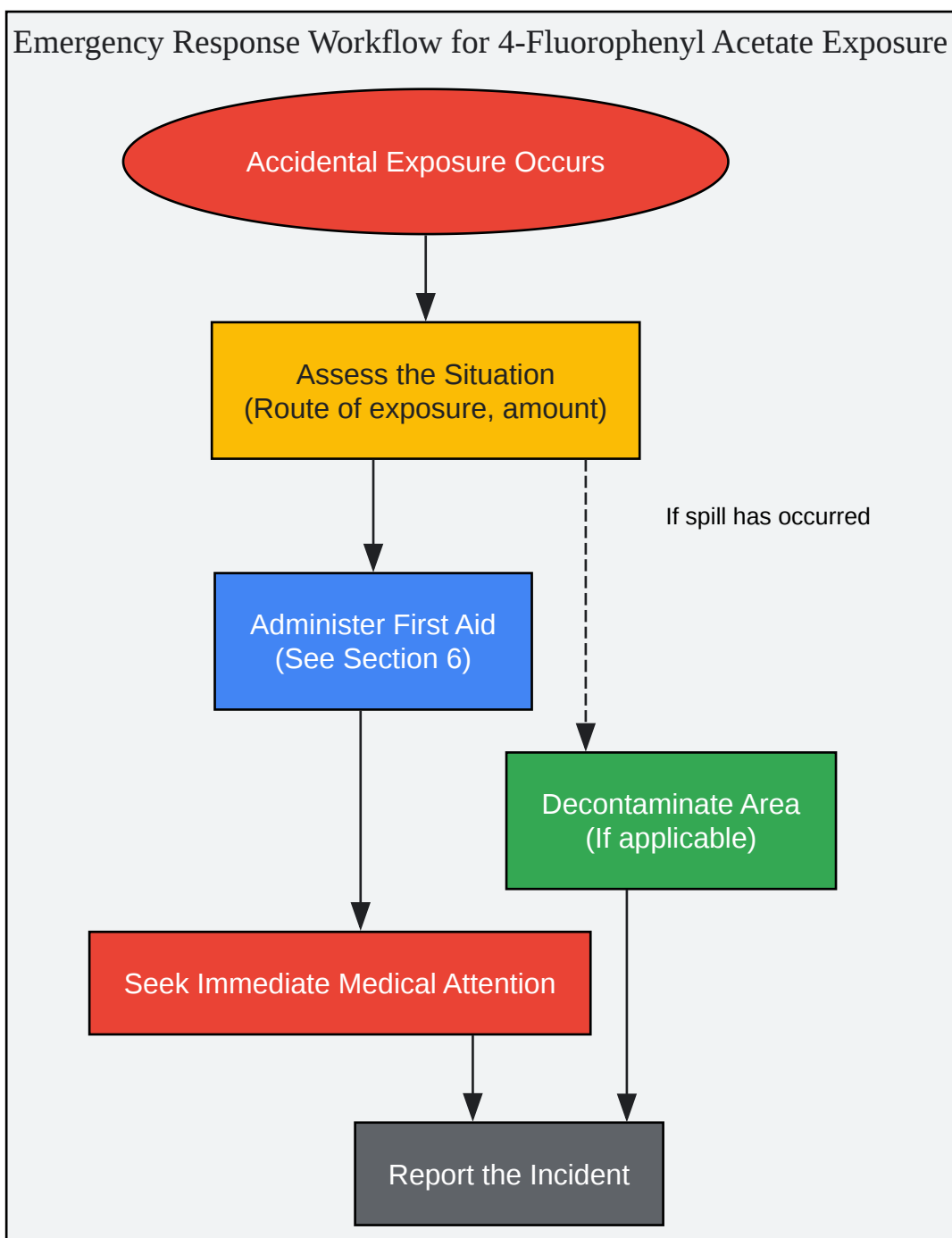
- Do not allow the material to be released into the environment without proper governmental permits.

Experimental Protocols

Specific experimental protocols for the safety assessment of **4-Fluorophenyl acetate** are not publicly available. Standard OECD guidelines for testing of chemicals for properties such as acute toxicity, skin irritation/corrosion, and eye irritation/damage would be appropriate to generate more comprehensive safety data.

Emergency Response Workflow

The following diagram illustrates a logical workflow for responding to an accidental exposure to **4-Fluorophenyl acetate**.



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Caption: Logical workflow for responding to accidental exposure to **4-Fluorophenyl Acetate**.

Conclusion

While **4-Fluorophenyl acetate** is a valuable chemical intermediate, the available safety information presents some inconsistencies. Therefore, a cautious and informed approach to its handling is essential. Researchers, scientists, and drug development professionals must prioritize the use of appropriate engineering controls, personal protective equipment, and adhere to strict hygiene practices to minimize potential risks. Further toxicological studies are warranted to provide a more complete safety profile for this compound. Always consult the latest Safety Data Sheet from your supplier before use.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com